

Navigating the Safety Profile of Sodium Stearyl Maleate: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Sodium stearyl maleate*

CAS No.: *5373-51-3*

Cat. No.: *B16089405*

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Introduction: Understanding Sodium Stearyl Maleate in the Laboratory Context

Sodium stearyl maleate is a sodium salt of the ester of stearyl alcohol and maleic acid. It belongs to the chemical family of maleates and is structurally an isomer of sodium stearyl fumarate. In pharmaceutical and cosmetic formulations, it may be encountered as an ingredient or, more commonly, as an impurity in sodium stearyl fumarate, an established tablet lubricant. [1] A thorough understanding of its safety and toxicity profile is paramount for risk assessment and ensuring the safety of final products.

This technical guide provides a comprehensive overview of the available safety and toxicity data for **sodium stearyl maleate**. Due to the limited direct toxicological data on **sodium stearyl maleate**, this guide employs a scientifically justified approach by leveraging data from its close structural isomer, sodium stearyl fumarate, and the broader toxicological profile of maleic acid and its derivatives. This allows for a robust, evidence-based assessment of potential hazards in a laboratory setting.

Toxicological Profile: A Multi-faceted Assessment

A comprehensive safety evaluation of any chemical substance hinges on the assessment of several key toxicological endpoints. The following sections detail the available information for **sodium stearyl maleate** and its surrogates, in line with internationally recognized guidelines from the Organisation for Economic Co-operation and Development (OECD).

Acute Toxicity

Acute toxicity studies are designed to assess the adverse effects that may occur shortly after the administration of a single dose of a substance.

Sodium Stearyl Maleate: Direct data on the acute oral, dermal, or inhalation toxicity of **sodium stearyl maleate** is largely unavailable in the public domain. Safety Data Sheets (SDS) often report "no data available" for these endpoints.

Surrogate Data: Sodium Stearyl Fumarate: Sodium stearyl fumarate is considered to have low acute oral toxicity. Studies in mice have indicated an LD50 (lethal dose, 50%) of greater than 10,000 mg/kg, suggesting a very low order of acute toxicity by ingestion.[\[2\]](#)

Endpoint	Substance	Test Guideline	Result	Reference
Acute Oral Toxicity	Sodium Stearyl Fumarate	Similar to OECD 401	LD50 > 10,000 mg/kg (mouse)	[2]
Acute Dermal Toxicity	Sodium Stearyl Fumarate	-	No data available	-
Acute Inhalation Toxicity	Sodium Stearyl Fumarate	-	No data available	-

Skin Irritation and Corrosion

These studies evaluate the potential of a substance to cause reversible (irritation) or irreversible (corrosion) skin damage upon direct contact.

Sodium Stearyl Maleate: Specific data from studies conducted according to OECD Guideline 404 for **sodium stearyl maleate** are not readily available.

Surrogate Data: Sodium Stearyl Fumarate: Safety data sheets for sodium stearyl fumarate indicate that it may cause skin irritation.[2][3] However, detailed scoring from in vivo rabbit studies is not consistently reported.

Insights from Maleic Acid/Anhydride: Maleic anhydride is known to be corrosive to the skin, causing burns upon contact, a reaction driven by its hydrolysis to maleic acid.[4] While the esterification and salt formation in **sodium stearyl maleate** would moderate this effect, the potential for irritation from the maleate moiety should be considered.

Eye Irritation and Serious Eye Damage

This endpoint assesses the potential for a substance to produce changes in the eye from a single application.

Sodium Stearyl Maleate: Direct data from studies following OECD Guideline 405 are not available for **sodium stearyl maleate**.

Surrogate Data: Sodium Stearyl Fumarate: Similar to skin irritation, SDS for sodium stearyl fumarate suggest it may cause eye irritation.[2][3]

Insights from Maleic Acid/Anhydride: Maleic anhydride and maleic acid are known to be severe eye irritants.[5] This underscores the need for caution and appropriate personal protective equipment (PPE) when handling any maleate-containing compound.

Skin Sensitization

Skin sensitization is an allergic response following skin contact with a substance.

Sodium Stearyl Maleate: There is a lack of direct data on the skin sensitization potential of **sodium stearyl maleate** from studies such as the Guinea Pig Maximization Test (GPMT) or the Local Lymph Node Assay (LLNA) (OECD 406/429).

Insights from Maleic Acid/Anhydride: Maleic anhydride is a known dermal and respiratory sensitizer in humans.[5][6] Patch and prick tests have confirmed its sensitizing potential.[5] This is a critical consideration, as even at low concentrations, sensitizers can elicit an allergic reaction upon subsequent exposure. The potential for **sodium stearyl maleate** to act as a skin sensitizer, therefore, cannot be dismissed and warrants careful handling.

Mutagenicity and Genotoxicity

These assays are designed to detect the potential of a substance to induce mutations in genetic material.

Sodium Stearyl Maleate: No direct data from mutagenicity studies, such as the bacterial reverse mutation assay (Ames test, OECD 471), are available for **sodium stearyl maleate**.

Surrogate and Related Data:

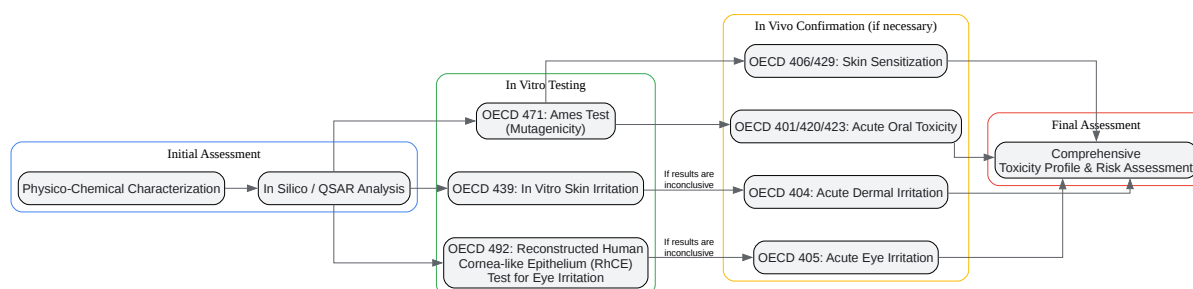
- Sodium Stearyl Fumarate: While specific quantitative results are scarce, the broader class of fumaric acid and its esters have been reviewed by the Cosmetic Ingredient Review (CIR) Expert Panel and were not found to be genotoxic.[7]
- Maleic Acid: In an Ames test, maleic acid did not induce significant increases in revertant colonies in various Salmonella typhimurium strains, suggesting it is not mutagenic under those test conditions.[8]

Endpoint	Substance	Test Guideline	Result	Reference
Mutagenicity (Ames Test)	Maleic Acid	Similar to OECD 471	Negative	[8]
Mutagenicity	Fumaric Acid and Esters	CIR Review	Not considered genotoxic	[7]

Experimental Protocols: A Framework for In-House Safety Assessment

For novel excipients or when comprehensive safety data is lacking, a structured approach to toxicological testing is essential. The following outlines the standard OECD guidelines that would be employed to generate a complete safety profile for **sodium stearyl maleate**.

Workflow for Comprehensive Safety Evaluation



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Caption: Tiered approach to safety and toxicity testing.

Step-by-Step Methodologies

1. Acute Dermal Irritation/Corrosion (OECD 404)[9][10][11]

- Principle: To assess the potential of a substance to cause reversible or irreversible skin inflammation.
- Methodology:
 - A small amount (0.5 g) of the test substance is applied to a shaved patch of skin on a single rabbit.
 - The patch is covered with a gauze dressing and left in place for 4 hours.
 - After the exposure period, the substance is removed.

- The skin is observed for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal.
- Observations may continue for up to 14 days to assess the reversibility of any effects.
- The severity of the reactions is scored according to a standardized scale.

2. Acute Eye Irritation/Corrosion (OECD 405)[\[12\]](#)[\[13\]](#)[\[14\]](#)

- Principle: To determine the potential of a substance to cause damage to the eye.
- Methodology:
 - A single dose (0.1 mL of liquid or 0.1 g of solid) of the test substance is instilled into the conjunctival sac of one eye of an albino rabbit.
 - The other eye remains untreated and serves as a control.
 - The eyes are examined at 1, 24, 48, and 72 hours after application.
 - Lesions of the cornea, iris, and conjunctiva are scored.
 - The reversibility of any observed effects is also assessed.

3. Skin Sensitization - Guinea Pig Maximization Test (GPMT) (OECD 406)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Principle: To identify substances with the potential to cause skin sensitization.
- Methodology:
 - Induction Phase: Guinea pigs are initially exposed to the test substance through intradermal injections (with and without adjuvant) and a subsequent topical application.
 - Rest Period: A 10-14 day rest period follows to allow for the development of an immune response.
 - Challenge Phase: The animals are then challenged with a topical application of the test substance.

- The skin reactions at the challenge site are observed and scored at 24 and 48 hours after the challenge.
- The incidence and severity of the reactions in the test group are compared to a control group.

4. Bacterial Reverse Mutation Test (Ames Test) (OECD 471)[\[3\]](#)[\[8\]](#)[\[18\]](#)

- Principle: To detect gene mutations induced by a chemical substance.
- Methodology:
 - Histidine-dependent strains of *Salmonella typhimurium* and/or tryptophan-dependent strains of *Escherichia coli* are used.
 - The bacteria are exposed to the test substance at various concentrations, both with and without a metabolic activation system (S9 mix).
 - The mixture is plated on a minimal agar medium.
 - After incubation, the number of revertant colonies (bacteria that have mutated back to a state where they can synthesize the required amino acid) is counted.
 - A substance is considered mutagenic if it causes a dose-related increase in the number of revertant colonies.

Conclusion and Recommendations for Safe Handling

The available data, primarily through surrogate information on sodium stearyl fumarate and maleic acid, suggests that **sodium stearyl maleate** is likely to have a low order of acute toxicity. However, there is a notable potential for skin and eye irritation, and a significant concern for skin sensitization stemming from the maleate moiety. The substance is not expected to be mutagenic.

Given these findings, the following precautions are recommended for handling **sodium stearyl maleate** in a laboratory setting:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety glasses or goggles, gloves, and a lab coat.
- Ventilation: Handle the substance in a well-ventilated area to minimize the inhalation of any dust.
- Avoid Contact: Take measures to avoid direct contact with skin and eyes. In case of contact, rinse the affected area thoroughly with water.
- Awareness of Sensitization: Be aware of the potential for skin sensitization. Any signs of a skin reaction after handling should be reported and investigated.

A complete toxicological profile based on direct testing of **sodium stearyl maleate** would be necessary for a definitive risk assessment, particularly if it is to be used as a primary ingredient in pharmaceutical or cosmetic products.

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